

Mass Spectrometry Fragmentation Pattern of N-Isobutylhydrocinnamamide: A Comparative Technical Guide

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Compound of Interest

Compound Name: *N*-(2-methylpropyl)-3-phenylpropanamide
CAS No.: 112753-91-0
Cat. No.: B5576657

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Executive Summary

N-Isobutylhydrocinnamamide (N-isobutyl-3-phenylpropionamide) is a saturated fatty acid amide often encountered as a metabolite in biological systems, a synthetic impurity in peptide synthesis, or a natural constituent in *Zanthoxylum* and *Piper* species. Its structural similarity to bioactive alkamides like N-isobutyrcinnamamide (Fagaramide) and piperine poses a significant analytical challenge.

This guide provides a definitive breakdown of the mass spectrometry (MS) fragmentation patterns of N-isobutylhydrocinnamamide. By analyzing the specific bond cleavages—driven by the saturation of the

-carbon chain—we establish a self-validating identification protocol that distinguishes this compound from its unsaturated analogs with high confidence.

Compound Profile & Structural Context[1][2][3][4][5][6][7][8]

Before interpreting the spectra, it is critical to understand the structural moieties that drive fragmentation.

Feature	Specification
IUPAC Name	N-(2-methylpropyl)-3-phenylpropanamide
Molecular Formula	
Monoisotopic Mass	205.1467 Da
Precursor Ion	m/z 206.15
Key Structural Motifs	1. Hydrocinnamoyl Core: Saturated ethyl linker (flexible, non-conjugated).2. Amide Linkage: Secondary amide, susceptible to C-N cleavage.3. Isobutyl Group: Branched alkyl chain, prone to alkene elimination.

Experimental Methodology

To replicate the fragmentation patterns described below, the following LC-MS/MS conditions are recommended. This protocol ensures the generation of diagnostic ions without inducing excessive in-source decay.

LC-ESI-MS/MS Protocol

- Sample Preparation: Dissolve standard/extract in Methanol:Water (50:50) to 1 µg/mL.
- Ionization Source: Electrospray Ionization (ESI) in Positive Mode (+).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid (Proton source).[1]
 - B: Acetonitrile + 0.1% Formic Acid.[1]

- Collision Energy (CE): Stepped CE (15, 30, 45 eV) is optimal to observe both the primary amide cleavage and the secondary benzylic rearrangements.

Fragmentation Mechanism Analysis

The fragmentation of N-isobutylhydrocinnamamide is governed by three dominant mechanisms: N-alkyl elimination, Acylium ion formation, and Tropylium rearrangement.

Primary Pathway: Isobutene Elimination (The "Amide" Signature)

Upon protonation (

, m/z 206), the most energetically favorable pathway is the loss of the isobutyl group as isobutene (

, 56 Da). This is characteristic of N-tert-alkyl and N-sec-alkyl amides.

- Transition: m/z 206

m/z 150

- Mechanism: A 1,5-hydride shift from the isobutyl methyl group to the carbonyl oxygen or amide nitrogen, followed by C-N bond scission.
- Product: Protonated Hydrocinnamamide ().

Secondary Pathway: Acylium Formation

The resulting primary amide ion (m/z 150) loses ammonia (

, 17 Da) to form the hydrocinnamoyl acylium ion.

- Transition: m/z 150

m/z 133

- Significance: This ion confirms the acid moiety of the amide. m/z 133 is diagnostic for the hydrocinnamoyl skeleton.

Tertiary Pathway: Benzylic Rearrangement (The "Saturation" Marker)

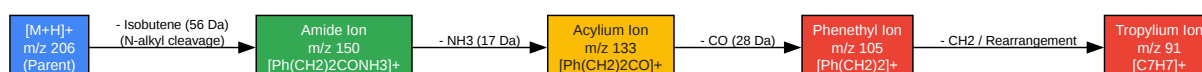
The acylium ion (m/z 133) ejects carbon monoxide (CO, 28 Da) to form the phenethyl cation (m/z 105). Unlike unsaturated analogs, this saturated cation can easily rearrange to the highly stable Tropylium ion (m/z 91).

- Transition: m/z 105

m/z 91

- Observation: m/z 91 is often the base peak or a major ion in the spectrum of the saturated compound, whereas it is significantly weaker in unsaturated analogs (which favor phenyl cations at m/z 77).

Visualized Fragmentation Pathway



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Caption: Step-by-step ESI-MS/MS fragmentation pathway of N-isobutylhydrocinnamamide.

Comparative Analysis: Saturated vs. Unsaturated

The critical analytical task is distinguishing N-isobutylhydrocinnamamide (Saturated) from N-isobutylcinnamamide (Unsaturated). While their precursor masses differ by only 2 Da (206 vs. 204), their fragmentation fingerprints are distinct due to the stability of the alkyl linker.

Performance Comparison Table

Metric	N-Isobutylhydrocinnamamide (Target)	N-Isobutylcinnamamide (Alternative)
Precursor Ion	m/z 206	m/z 204
Primary Fragment	m/z 150 (Loss of 56)	m/z 148 (Loss of 56)
Acylium Ion	m/z 133 (Hydrocinnamoyl)	m/z 131 (Cinnamoyl)
Base Peak (High CE)	m/z 91 (Tropylium)	m/z 103 (Styryl) or m/z 77 (Phenyl)
Diagnostic Mechanism	Benzylic Rearrangement: The saturated chain allows formation of the stable tropylium ion (m/z 91).	Conjugation Retention: The double bond prevents tropylium formation; fragmentation leads to phenyl cation (m/z 77).
Identification Confidence	High: Presence of m/z 91 confirms saturation.	High: Presence of m/z 131 and 103 confirms unsaturation.

Differentiation Protocol

- Check Precursor: Isolate m/z 206 (Saturated) vs 204 (Unsaturated).
- Monitor m/z 91:
 - If m/z 91 is dominant (>50% relative abundance), the alkyl chain is saturated (Hydrocinnamamide).
 - If m/z 91 is weak (<20%) and m/z 77 is strong, the alkyl chain is unsaturated (Cinnamamide).

References

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Sources

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